

# Solubility and physicochemical properties of Diacetyldihydromorphine HCl

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## Compound of Interest

Compound Name: *Diacetyldihydromorphine*

Cat. No.: *B3343199*

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An In-depth Technical Guide on the Solubility and Physicochemical Properties of **Diacetyldihydromorphine HCl**

## Introduction

**Diacetyldihydromorphine**, also known as dihydroheroin or paralaudin, is a semi-synthetic opioid derivative.<sup>[1][2]</sup> Developed in Germany in 1928, it is a potent analgesic.<sup>[2]</sup> This technical guide provides a comprehensive overview of the solubility and physicochemical properties of its hydrochloride salt, **Diacetyldihydromorphine HCl**. The information herein is intended for researchers, scientists, and professionals in the field of drug development and pharmacology.

## Physicochemical Properties of Diacetyldihydromorphine and its Hydrochloride Salt

The physicochemical properties of a drug molecule are critical determinants of its pharmacokinetic and pharmacodynamic behavior. Key parameters for **Diacetyldihydromorphine** and its hydrochloride salt are summarized in the table below.

Property	Diacetyldihydromorphine (Free Base)	Diacetyldihydromorphine HCl
Molecular Formula	C <sub>21</sub> H <sub>25</sub> NO <sub>5</sub>	C <sub>21</sub> H <sub>25</sub> NO <sub>5</sub> ·HCl
Molecular Weight	371.43 g/mol <a href="#">[1]</a> <a href="#">[2]</a>	407.89 g/mol <a href="#">[1]</a>
Appearance	Needles <a href="#">[1]</a>	Flakes, scales <a href="#">[1]</a>
Melting Point	165-167 °C <a href="#">[1]</a>	215-218 °C <a href="#">[1]</a>
Solubility	Slightly soluble in water; soluble in chloroform, alcohol, and ether. <a href="#">[1]</a>	Very soluble in water. <a href="#">[1]</a>
pKa	Estimated 7.5 - 8.5	Not explicitly found, but the protonated amine is acidic.
LogP	Estimated > 2.0	Lower than the free base due to increased hydrophilicity.
Optical Rotation	Not specified	[\alpha] <sup>29</sup> D -59° (c = 1.2) <a href="#">[1]</a>

Note: pKa and LogP values are estimated based on the chemical structure and properties of similar opioid compounds, as specific experimental data for **Diacetyldihydromorphine** were not available in the provided search results. The tertiary amine in the morphinan structure is expected to have a pKa in the typical range for such functional groups.

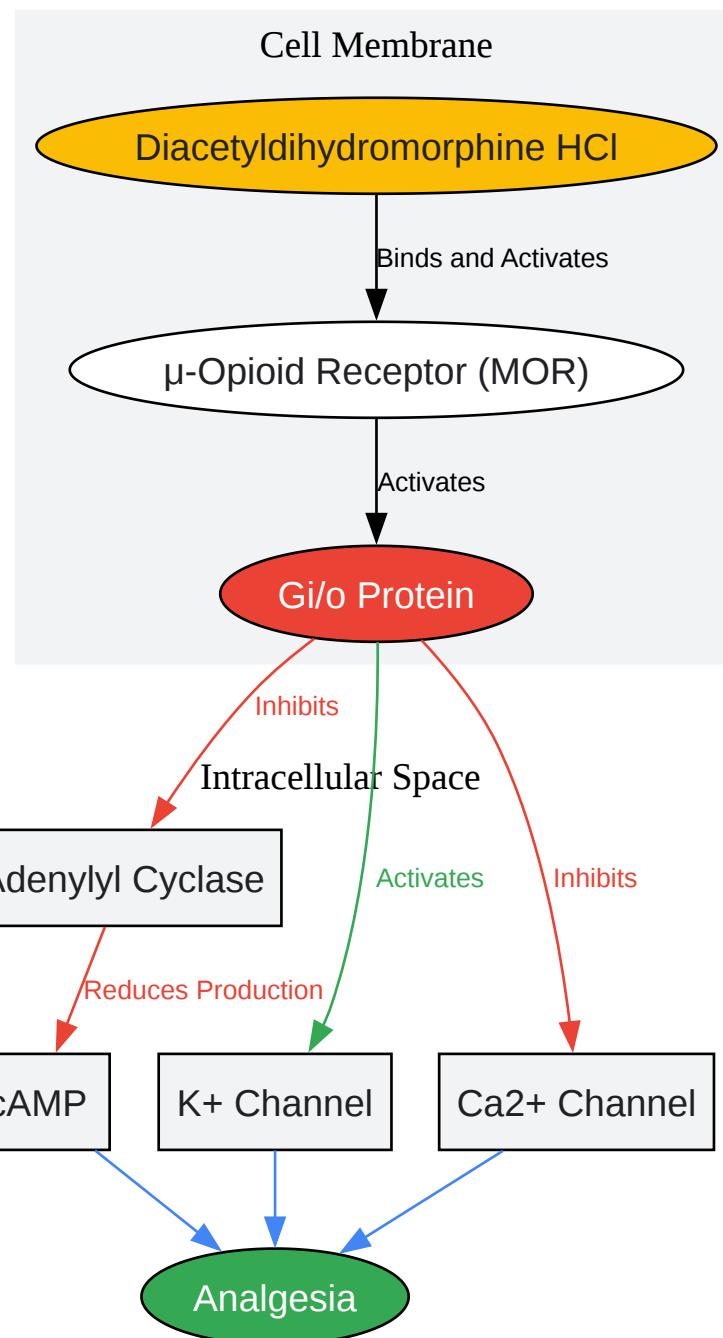
## Experimental Protocols

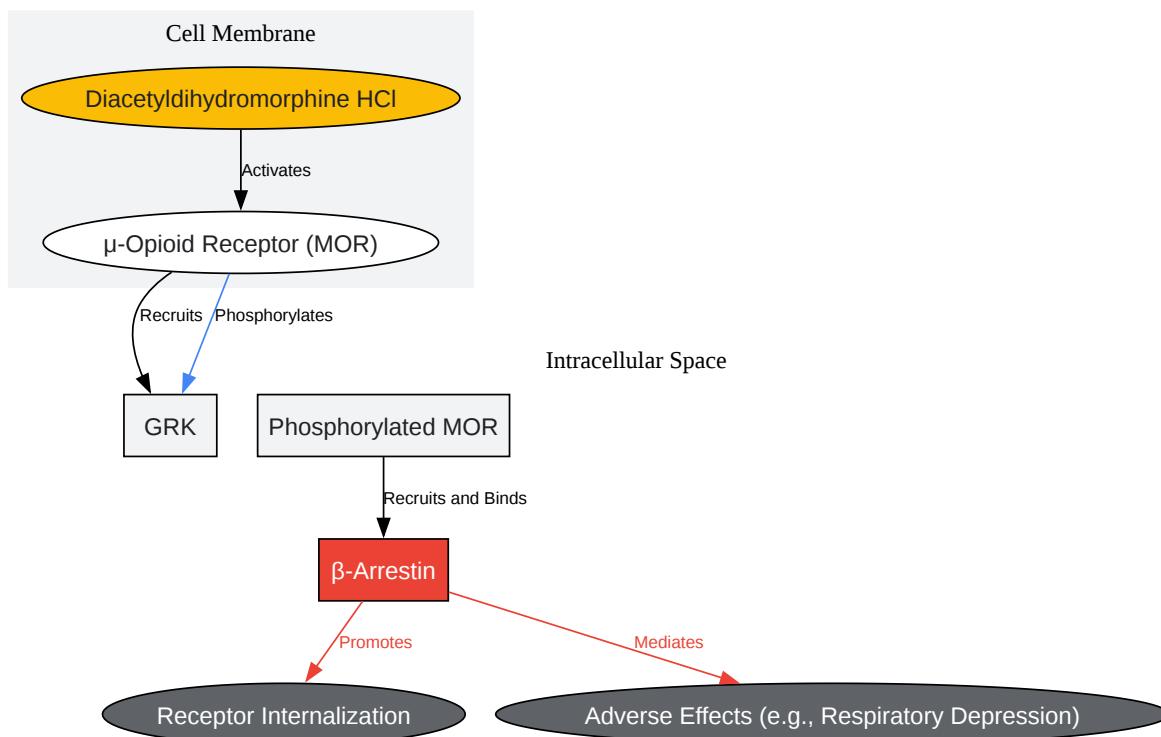
Detailed experimental methodologies are crucial for the accurate determination of physicochemical properties. The following are generalized protocols applicable to the characterization of opioid hydrochlorides like **Diacetyldihydromorphine HCl**.

### Determination of Aqueous Solubility

The "shake-flask" method is a standard protocol for determining equilibrium solubility.

#### Workflow for Solubility Determination





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## References

- 1. Diacetyldihydromorphine [drugfuture.com]

- 2. Diacetyldihydromorphine - Wikipedia [en.wikipedia.org]
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